Application Notes: Trioctadecyl Borate as a Multifunctional Additive in Industrial Lubricants

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Compound of Interest	
Compound Name:	*Trioctadecyl borate*
CAS No.:	*5337-41-7*
Cat. No.:	*B1585267*

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Abstract: This document provides a comprehensive technical guide for researchers, chemists, and lubricant formulators on the application of **trioctadecyl borate** as a high-performance additive in industrial lubricants. **Trioctadecyl borate**, an oil-soluble organic borate ester, serves as a multifunctional additive renowned for its exceptional anti-wear, friction-reducing, and antioxidant properties. These application notes detail the underlying mechanisms of action, provide standardized protocols for performance evaluation, and present expected outcomes based on empirical data. The aim is to equip scientists and development professionals with the necessary knowledge to effectively formulate and validate advanced lubrication systems.

Introduction and Physicochemical Profile

Trioctadecyl borate, also known as tristearyl borate, is an ester of boric acid and octadecanol. Its long alkyl chains ensure excellent solubility in a wide range of hydrocarbon and synthetic base oils, a critical prerequisite for its function as a lubricant additive.[1][2] Unlike traditional additives based on sulfur and phosphorus, borate esters are gaining prominence as a more environmentally considerate alternative, contributing to the formulation of ashless and low-impact lubricants.[3][4]

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The primary functions of **trioctadecyl borate** in a lubricant formulation are:

- Friction Modification: Reducing the coefficient of friction between moving surfaces, which enhances energy efficiency.
- Anti-Wear Protection: Preventing material loss and surface damage under boundary and mixed lubrication regimes.[3]
- Antioxidant Activity: Inhibiting the oxidative degradation of the base oil, thereby extending the lubricant's service life.[5]

Table 1: Physicochemical Properties of **Trioctadecyl Borate**

Property	Value	Source(s)
Chemical Formula	$C_{54}H_{111}BO_3$	[6][7]
Molecular Weight	819.3 g/mol	[7]
IUPAC Name	Trioctadecyl borate	[7]
CAS Number	5337-41-7	[7]
Appearance	Waxy solid or viscous liquid at room temperature	[2]
Solubility	Soluble in non-polar organic solvents and mineral/synthetic base oils; Insoluble in water.	[1][2]

Mechanism of Action: Tribochemical Film Formation

The efficacy of **trioctadecyl borate** is rooted in its ability to form a protective tribochemical film on metallic surfaces under conditions of high temperature and pressure, which are typical at the asperity contacts in a boundary lubrication regime.[8] This is a multi-step, dynamic process.

- Adsorption: The **trioctadecyl borate** molecules, being weakly polar, physically adsorb onto the metal surface, creating an initial separating layer.[3]

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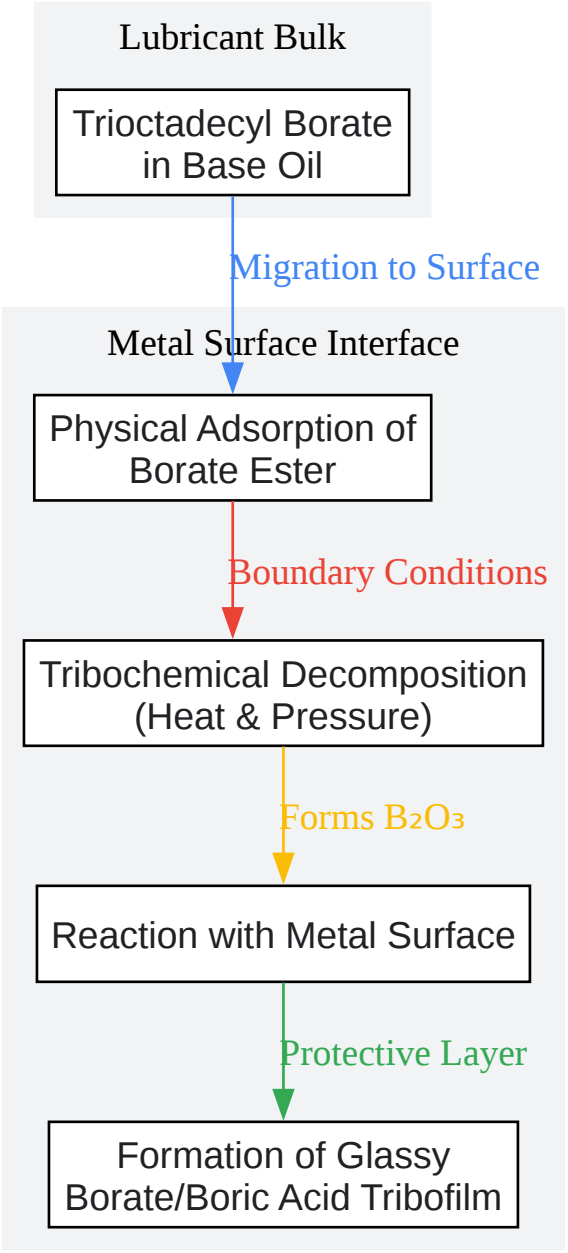
- Tribochemical Decomposition: The localized high temperatures (flash temperatures) and pressures at the points of contact between surface asperities trigger the thermal decomposition of the borate ester.[9]

- Protective Film Formation: The decomposition products, primarily boric oxide (B_2O_3), react with the metallic surface (e.g., iron) to form a durable, amorphous, and glassy borate-containing film.[10] This film may also incorporate metal oxides from the substrate. In the presence of trace amounts of water, boric oxide can hydrolyze to form boric acid (H_3BO_3), which possesses a lamellar structure that provides exceptionally low shear strength and excellent lubricity.[8]

- Synergistic Interactions: Borate esters can exhibit synergistic effects with other additives, such as Zinc Dialkyldithiophosphates (ZDDP). While both compete for the metal surface, they can form a more robust and effective mixed tribofilm than either additive could form alone.[11][12]

The diagram below illustrates the logical flow of this tribochemical process.

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Caption: Mechanism of tribofilm formation.

Application Protocols: Performance Validation

To quantify the performance benefits of incorporating **trioctadecyl borate** into a lubricant formulation, standardized testing methodologies are essential. The following protocols are based on widely accepted ASTM International standards.

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Protocol 1: Blending and Sample Preparation

Objective: To prepare homogenous lubricant samples for subsequent tribological and stability testing.

Methodology:

- Pre-heating: Heat the selected base oil (e.g., ISO VG 46 mineral oil or PAO 4) to 60 ± 2°C in a glass beaker with magnetic stirring. This reduces viscosity and aids in dissolution.
- Additive Incorporation: Slowly add the desired weight percentage (wt.%) of **trioctadecyl borate** to the heated base oil. Typical treat rates for evaluation range from 0.5% to 2.0% by weight.[1][13]
- Homogenization: Continue stirring at 60°C for 60 minutes to ensure complete dissolution and a homogenous mixture.
- Control Sample: Prepare a control sample containing only the base oil, subjected to the same heating and stirring procedure.
- Cooling and Storage: Allow the samples to cool to room temperature. Store in sealed, labeled containers away from direct sunlight.

Protocol 2: Evaluation of Anti-Wear Properties

Objective: To measure the effectiveness of **trioctadecyl borate** in preventing wear under sliding contact.

Standard Method: ASTM D4172 - Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method).[14][15]

Methodology:

- Apparatus Setup: Use a Four-Ball Wear Test Machine. Thoroughly clean the test balls, ball pot, and locking ring with a suitable solvent (e.g., hexane) and allow them to dry completely.
- Sample Loading: Clamp three steel balls into the ball pot. Pour the test lubricant (prepared in Protocol 3.1) into the pot until the balls are fully submerged.

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- Test Execution: Place the fourth ball in the chuck of the motor-driven spindle. Assemble the pot onto the test machine platform.
- Test Conditions: Run the test under the following standardized conditions:
  - Load: 392 N (40 kgf)[13]
  - Speed: 1200 ± 60 rpm
  - Temperature: 75 ± 2°C
  - Duration: 60 ± 1 minute
- Measurement: After the test, disassemble the apparatus and clean the three lower balls with solvent. Measure the diameter of the wear scars on each of the three stationary balls in two directions (parallel and perpendicular to the striations) to the nearest 0.01 mm.
- Reporting: Calculate the average wear scar diameter (WSD) for the three balls. A smaller WSD indicates superior anti-wear performance.[16]

Protocol 3: Evaluation of Frictional Properties

Objective: To determine the coefficient of friction of the lubricant under high-frequency, linear oscillation.

Standard Method: ASTM D6425 - Standard Test Method for Measuring Friction and Wear Properties of Extreme Pressure (EP) Lubricating Oils Using SRV Test Machine.[17][18]

Methodology:

- Apparatus: SRV (Schwingungs-Reibungs-Verschleiss) oscillating friction and wear tester.
- Test Specimen: A steel ball oscillating against a stationary steel disk.
- Sample Application: Apply a small amount of the test lubricant to the disk surface.
- Test Conditions:
  - Frequency: 50 Hz

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- Stroke Length: 1 mm
- Load: 200 N
- Temperature: 50°C
- Duration: 2 hours

- Data Acquisition: The test machine's software continuously records the coefficient of friction (CoF) throughout the test duration.
- Reporting: Report the average steady-state CoF achieved during the final 30 minutes of the test. A lower CoF signifies better friction-reducing capability.[19]

Protocol 4: Assessment of Oxidation Stability

Objective: To evaluate the ability of **trioctadecyl borate** to inhibit oil oxidation.

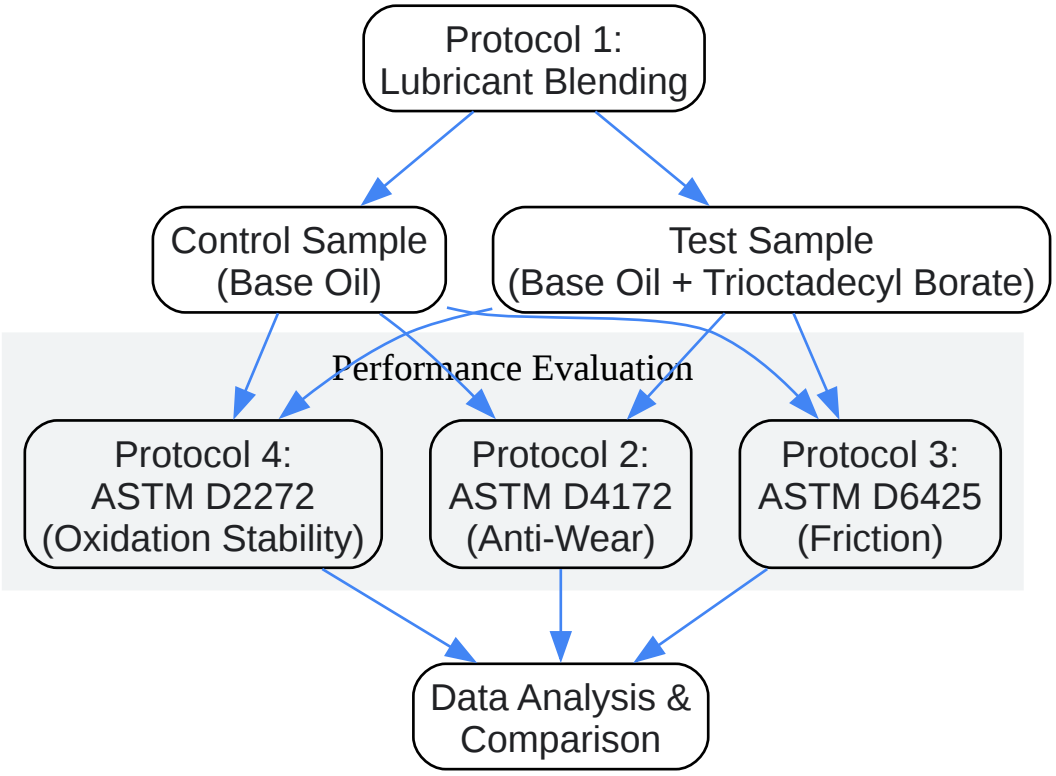
Standard Method: ASTM D2272 - Standard Test Method for Oxidation Stability of Steam Turbine Oils by Rotating Pressure Vessel (RPVOT).[20][21]

Methodology:

- Sample Preparation: Place a 50 g sample of the test lubricant, 5 mL of distilled water, and a polished copper catalyst coil into the glass container of the pressure vessel.
- Pressurization: Seal the vessel and charge it with oxygen to a pressure of 620 kPa (90 psi) at room temperature.
- Oxidation: Place the vessel in a heating bath maintained at 150°C and rotate it at 100 rpm.[22]
- Endpoint Determination: The test concludes when a pressure drop of 175 kPa from the maximum recorded pressure is observed.
- Reporting: The result is reported as the time in minutes required to reach the pressure drop endpoint. A longer time indicates greater oxidation stability.[23]

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The following diagram outlines the comprehensive experimental workflow.



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